

Personal protective equipment for handling (4-(1-Hydroxyethyl)phenyl)boronic acid

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Compound of Interest

Compound Name: (4-(1-Hydroxyethyl)phenyl)boronic acid

Cat. No.: B151596

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Essential Safety and Handling Guide for (4-(1-Hydroxyethyl)phenyl)boronic acid

Disclaimer: A specific Safety Data Sheet (SDS) for **(4-(1-Hydroxyethyl)phenyl)boronic acid** was not publicly available at the time of this writing. The following guidance is based on the safety data of closely related compounds, such as phenylboronic acid and other substituted phenylboronic acids. Researchers, scientists, and drug development professionals should always consult the specific SDS provided by the supplier and conduct a thorough risk assessment before handling this chemical.

This guide provides immediate, essential safety and logistical information for the handling and disposal of **(4-(1-Hydroxyethyl)phenyl)boronic acid** to ensure the safety of laboratory personnel.

Immediate Safety and Hazard Information

(4-(1-Hydroxyethyl)phenyl)boronic acid is an organoboron compound.[1] While specific hazard data is limited, boronic acids as a class are known to cause skin, eye, and respiratory tract irritation.[2][3] Ingestion of similar compounds may be harmful.[4][5][6] It is prudent to handle this compound with the care required for hazardous chemicals.

Key Physical and Chemical Properties

Property	Value	Source
CAS Number	518336-20-4	[1][7][8]
Molecular Formula	C ₈ H ₁₁ BO ₃	[1]
Molecular Weight	165.98 g/mol	[1]
Appearance	White to off-white solid	[1]

Personal Protective Equipment (PPE)

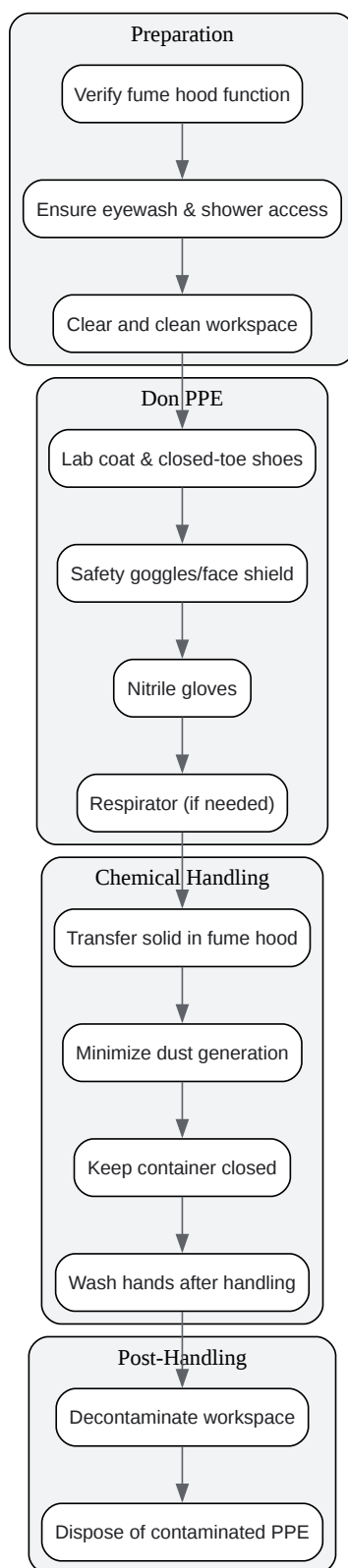
A comprehensive suite of personal protective equipment is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from dust particles and potential splashes.[3]
Hand Protection	Chemically resistant gloves (e.g., nitrile).	Prevents skin contact. Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A laboratory coat, fully buttoned, along with long pants and closed-toe shoes.	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is recommended when handling the solid compound, especially if dust may be generated.	Minimizes the risk of respiratory tract irritation.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for safe handling.

- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible before beginning work.^[3]
 - All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[9]
 - The work area should be clean and free of clutter.
- Donning PPE:
 - Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling:
 - Keep the container of **(4-(1-Hydroxyethyl)phenyl)boronic acid** tightly closed when not in use.
 - Avoid generating dust when transferring the solid. Use appropriate tools, such as a spatula, for transfers.
 - If making a solution, add the solid to the solvent slowly.
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn.
- Post-Handling:
 - Clean the work area to remove any residual chemical.
 - Properly remove and dispose of contaminated PPE as hazardous waste.



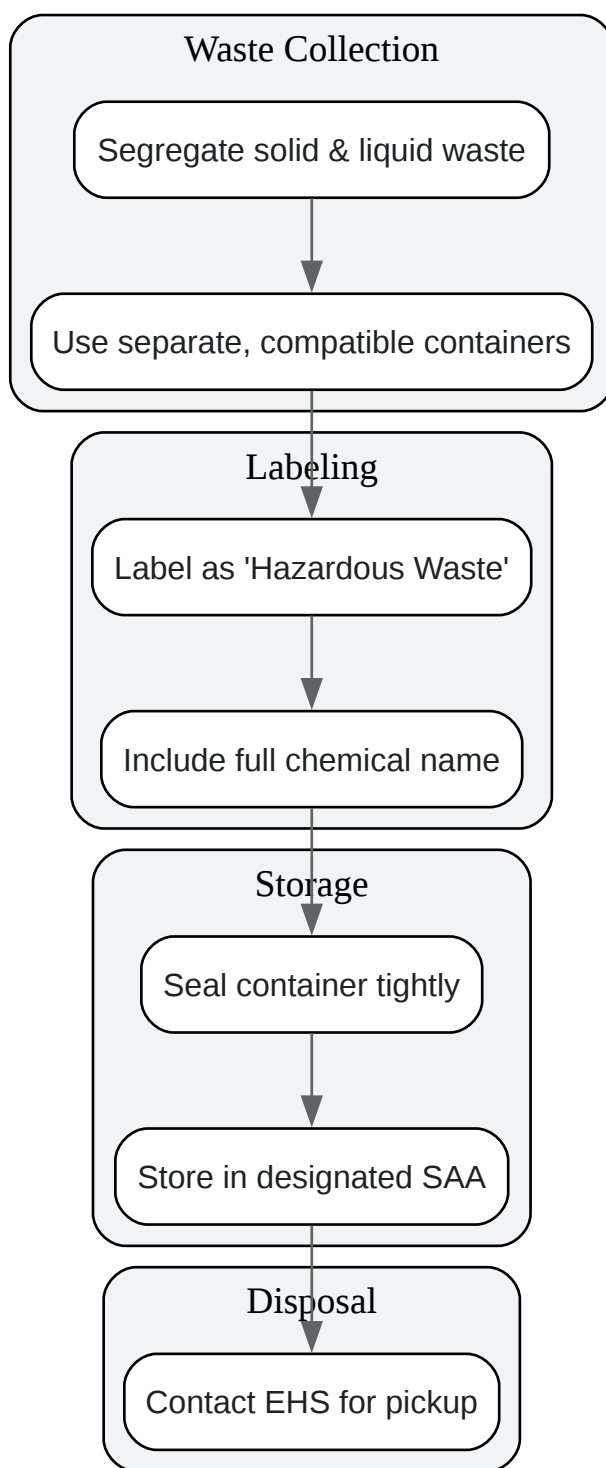
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Caption: Workflow for handling **(4-(1-Hydroxyethyl)phenyl)boronic acid**.

Disposal Plan

All waste generated from the use of **(4-(1-Hydroxyethyl)phenyl)boronic acid**, including contaminated PPE and empty containers, must be considered hazardous waste.

- Waste Segregation:
 - Do not mix **(4-(1-Hydroxyethyl)phenyl)boronic acid** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
 - Collect solid and liquid waste in separate, designated containers.
- Containerization:
 - Use chemically compatible containers with secure lids. High-density polyethylene (HDPE) or glass containers are generally suitable.
 - Label the waste container clearly with "Hazardous Waste" and the full chemical name: "**(4-(1-Hydroxyethyl)phenyl)boronic acid**".
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area (SAA) away from incompatible materials.
- Disposal:
 - Arrange for waste pickup through your institution's EHS department or a licensed hazardous waste disposal contractor.
 - Never dispose of this chemical down the drain.



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Caption: Disposal plan for **(4-(1-Hydroxyethyl)phenyl)boronic acid** waste.

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